

Application Notes and Protocols: DD-3305

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Compound of Interest

Compound Name: DD-3305

Cat. No.: B1669906

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Introduction

DD-3305 is a bioactive compound recognized for its anti-inflammatory properties. Its efficacy has been noted to be comparable to that of the well-established anti-inflammatory agent, indomethacin.[1] This document provides detailed protocols for the preparation and storage of **DD-3305** solutions to ensure compound integrity and experimental reproducibility. It also outlines general experimental procedures and summarizes key quantitative data for laboratory use.

Physicochemical Properties and Storage

A summary of the physical and chemical properties of **DD-3305** is provided below.

Property	Value
Synonyms	DD 3305, DD3305
Chemical Name	2-(11-oxo-6H-benzo[c][2]benzoxepin-3-yl)propanoic acid
Molecular Formula	C ₁₇ H ₁₄ O ₄
Molecular Weight	282.29 g/mol
CAS Number	55690-47-6

Solution Preparation and Storage

Proper preparation and storage of **DD-3305** solutions are critical for maintaining its bioactivity.

Storage of DD-3305

Store the solid compound and stock solutions under the following conditions to prevent degradation.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Note: The compound is stable at room temperature for short periods, such as during shipping.

Preparation of Stock Solutions

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **DD-3305**.

Materials:

- **DD-3305** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Protocol:

- Aseptically weigh the desired amount of **DD-3305** powder.

- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex thoroughly until the compound is completely dissolved.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as indicated in the storage table.

Preparation of Working Solutions

For In Vitro Experiments: Dilute the DMSO stock solution with the appropriate cell culture medium to the final desired working concentration immediately before use.

For In Vivo Formulations: Several formulations can be prepared for in vivo studies, depending on the route of administration. Always use freshly prepared formulations for optimal results.

Formulation 1 (for Injection):

- 10% DMSO
- 40% PEG300
- 5% Tween 80
- 45% Saline

Protocol:

- Start with the required volume of the **DD-3305** DMSO stock solution.
- Add PEG300 and mix until the solution is clear.
- Add Tween 80 and mix until the solution is clear.
- Add saline and mix thoroughly.

Formulation 2 (for Injection):

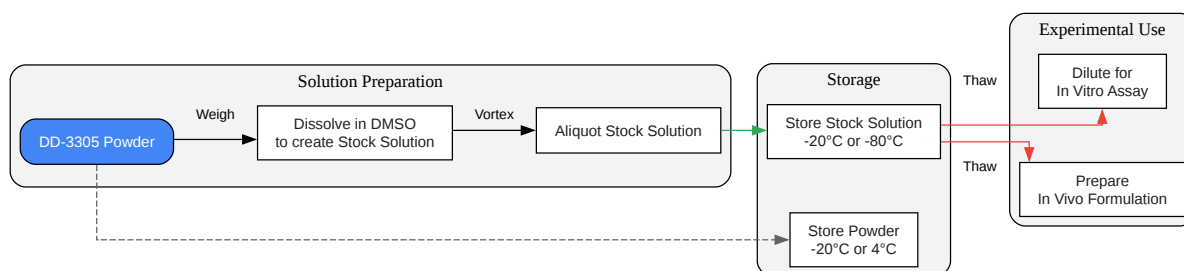
- 10% DMSO
- 90% Corn oil

Protocol:

- Start with the required volume of the **DD-3305** DMSO stock solution.
- Add corn oil and mix thoroughly until a clear solution is formed.

Experimental Workflow

The following diagram outlines the general workflow for the preparation and storage of **DD-3305** solutions.



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Workflow for **DD-3305** solution preparation and storage.

Mechanism of Action and Signaling Pathway

DD-3305 is characterized as a potent anti-inflammatory agent. However, based on currently available public information, the specific molecular target and the precise signaling pathway through which **DD-3305** exerts its anti-inflammatory effects have not been elucidated. As such, a diagram of its signaling pathway cannot be provided at this time. General anti-inflammatory

mechanisms often involve the modulation of pathways such as the NF- κ B and MAPK signaling cascades, which regulate the expression of pro-inflammatory cytokines. Further research is required to determine the exact mechanism of action for **DD-3305**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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